

Tris(4-iodophenyl)amine molecular structure and formula

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Compound of Interest

Compound Name: *Tris(4-iodophenyl)amine*

Cat. No.: *B1352930*

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An In-Depth Technical Guide to Tris(4-iodophenyl)amine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the molecular structure, properties, synthesis, and experimental data for **Tris(4-iodophenyl)amine**, a key building block in materials science and chemical synthesis.

Core Molecular Information

Tris(4-iodophenyl)amine, with the CAS Number 4181-20-8, is an aromatic amine featuring a central nitrogen atom bonded to three 4-iodophenyl groups.^{[1][2][3][4]} Its unique electronic and structural properties make it a valuable precursor in the synthesis of advanced materials.

Molecular Formula: $C_{18}H_{12}I_3N$ ^{[2][3][4][5]}

IUPAC Name: 4-iodo-N,N-bis(4-iodophenyl)aniline^{[3][5]}

Common Synonyms: TRI(4-IODOPHENYL)AMINE, Trisiodophenylamine, 4,4',4''-Nitrilotris(1-iodobenzene), TITPA^{[2][4][6]}

Molecular Structure Diagram

The structure of **Tris(4-iodophenyl)amine** consists of a central nitrogen atom creating a trigonal pyramidal geometry with the three attached iodophenyl rings.

Caption: Molecular structure of **Tris(4-iodophenyl)amine**.

Physicochemical and Crystallographic Data

The key properties of **Tris(4-iodophenyl)amine** are summarized below. This data is essential for its application in experimental settings and material fabrication. It is typically a light brown or off-white to yellow crystalline powder.[\[4\]](#)[\[6\]](#)[\[7\]](#)

Property	Value
Molecular Weight	623.01 g/mol
Melting Point	167 °C
Boiling Point	559.5 ± 45.0 °C (Predicted)
Density	2.172 ± 0.06 g/cm ³ (Predicted)
Purity	>97% - 99%
Storage Conditions	Room Temperature, Refrigerator, Sealed, Dry, Dark

Table 1: Physicochemical Properties of **Tris(4-iodophenyl)amine**.[\[2\]](#)[\[4\]](#)[\[7\]](#)

Crystallographic data provides insight into the solid-state packing and conformation of the molecule.

Crystal Parameter	Value
Space Group	P 1 21/n 1
a	10.6033 Å
b	11.4222 Å
c	16.0787 Å
α	90.00°
β	106.9870°
γ	90.00°

Table 2: Crystal Structure Data for **Tris(4-iodophenyl)amine**.[\[3\]](#)

Experimental Protocols

Synthesis of **Tris(4-iodophenyl)amine**[\[1\]](#)

This protocol outlines a general procedure for the synthesis of **Tris(4-iodophenyl)amine**.

Materials:

- Triphenylamine
- IPe_2BF_4
- Dichloromethane (CH_2Cl_2)
- Trifluoromethanesulfonic acid (TfOH)
- Saturated aqueous Sodium Bicarbonate (NaHCO_3)
- Saturated aqueous Sodium Thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)
- Saturated aqueous Sodium Chloride (NaCl)
- Anhydrous Sodium Sulfate (Na_2SO_4)

- Silica gel for column chromatography
- Hexane
- Ethyl Acetate (EtOAc)

Procedure:

- Combine triphenylamine (1 g, 4.1 mmol) and IPe_2BF_4 (5.3 g, 14.3 mmol) in CH_2Cl_2 (60 mL) in a reaction vessel.
- Cool the mixture to 0 °C under a nitrogen atmosphere.
- Slowly add trifluoromethanesulfonic acid (900 μL , 4.1 mmol) dropwise to the mixture.
- Allow the reaction to stir at room temperature under a nitrogen atmosphere for 21 hours, during which the solution should turn reddish-brown.
- Upon completion, quench the reaction by adding saturated aqueous NaHCO_3 and $\text{Na}_2\text{S}_2\text{O}_3$.
- Extract the aqueous layer with CH_2Cl_2 .
- Combine the organic layers and wash sequentially with saturated NaHCO_3 and NaCl solutions.
- Dry the organic phase over anhydrous Na_2SO_4 .
- Filter the solution and concentrate it under reduced pressure to obtain the crude product.
- Purify the crude product using silica gel column chromatography with a hexane/EtOAc (5/1) eluent system to yield pure **Tris(4-iodophenyl)amine**.

Yield: 99% (2.507 g)

Characterization: The final product is characterized by Nuclear Magnetic Resonance (NMR) spectroscopy.^[1]

- ^1H NMR (CDCl_3): δ 7.54 (d, J = 8.9 Hz, 6H), 6.81 (d, J = 8.9 Hz, 6H)

- ^{13}C NMR (CDCl_3): δ 146.5, 138.4, 126.0

Applications and Relevance

Tris(4-iodophenyl)amine serves as a critical building block in several areas of materials science and chemistry:

- Organic Light-Emitting Diodes (OLEDs): It is used as an intermediate in the synthesis of materials for OLEDs.[4]
- Nanomaterials: It is employed in the preparation of nanostructures and nanoparticles.[1]
- Supramolecular Chemistry: The compound is utilized in the construction of complex architectures like macrocycles and supramolecular nanocages.[1]

Its utility stems from the three reactive iodine sites, which can be readily functionalized through various cross-coupling reactions, allowing for the extension of the molecular framework and the tuning of its electronic and photophysical properties.

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